

solubility of 4,5-Di-O-caffeoylquinic acid methyl ester in various solvents

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Compound of Interest

Compound Name: 4,5-Di-O-caffeoylquinic acid
methyl ester

Cat. No.: B161347

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Technical Support Center: 4,5-Di-O-caffeoylquinic acid methyl ester

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **4,5-Di-O-caffeoylquinic acid methyl ester**. Below you will find troubleshooting guides, frequently asked questions, and detailed experimental protocols to facilitate your research.

Frequently Asked Questions (FAQs) and Troubleshooting Guide

This section addresses common issues and questions related to the dissolution and stability of **4,5-Di-O-caffeoylquinic acid methyl ester**.

Q1: In which solvents is **4,5-Di-O-caffeoylquinic acid methyl ester** soluble?

A1: **4,5-Di-O-caffeoylquinic acid methyl ester** is a polar compound and is generally soluble in a range of organic solvents. Qualitative data indicates solubility in Dimethyl Sulfoxide (DMSO), Methanol, Ethanol, Chloroform, Dichloromethane, Ethyl Acetate, Acetone, and Pyridine.^{[1][2]}

Q2: I am having difficulty dissolving the compound. What can I do?

A2: If you are experiencing issues with dissolution, consider the following troubleshooting steps:

- **Increase Temperature:** Gently warming the solution to 37°C can aid in dissolution.
- **Sonication:** Use an ultrasonic bath to increase the rate of dissolution.
- **Solvent Purity:** Ensure that your solvents are of high purity and are not hydrated, as water content can affect solubility.
- **Fresh Solvent:** For solvents like DMSO that are hygroscopic, use a fresh, unopened bottle to minimize water content.

Q3: The compound seems to be degrading in my solvent. What could be the cause?

A3: Caffeoylquinic acid derivatives can be unstable under certain conditions. Factors that can lead to degradation include:

- **pH:** These compounds are more stable in acidic conditions and can degrade or isomerize in neutral or basic solutions.
- **Temperature:** Elevated temperatures, especially in solution, can accelerate degradation. It is recommended to store stock solutions at -20°C or -80°C.
- **Light:** Exposure to light can cause degradation. Protect solutions from light by using amber vials or covering the container with foil.
- **Solvent Choice:** Some studies suggest that caffeoylquinic acids may be unstable in methanol over time.

Q4: How should I prepare and store stock solutions?

A4: To prepare a stock solution, select an appropriate solvent in which the compound is highly soluble, such as DMSO. Once the solution is prepared, it is advisable to create single-use aliquots to avoid repeated freeze-thaw cycles, which can degrade the compound. Store these aliquots in a tightly sealed container at -20°C for short-term storage (up to one month) or -80°C for long-term storage (up to six months).

Solubility Data

While specific quantitative solubility data for **4,5-Di-O-caffeoylquinic acid methyl ester** is not readily available in the literature, the following table provides data for the closely related compound, 4,5-Dicaffeoylquinic acid, which can serve as a useful reference.

Solvent	Solubility (for 4,5-Dicaffeoylquinic acid)
Dimethylformamide (DMF)	30 mg/mL
Dimethyl Sulfoxide (DMSO)	5 mg/mL
DMF:PBS (pH 7.2) (1:5)	0.1 mg/mL

Note: This data is for the related compound 4,5-Dicaffeoylquinic acid and should be used as an estimation for **4,5-Di-O-caffeoylquinic acid methyl ester**.^[3]

Experimental Protocol: Determination of Solubility using the Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.

Materials:

- **4,5-Di-O-caffeoylquinic acid methyl ester**
- Selected solvents of high purity
- Glass vials with screw caps
- Orbital shaker or magnetic stirrer
- Temperature-controlled environment (e.g., incubator or water bath)
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)

- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument

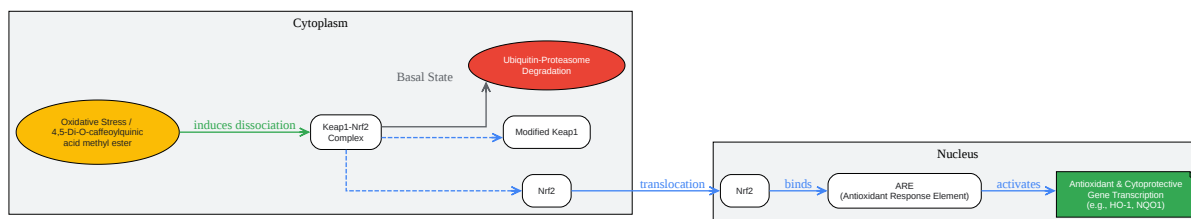
Procedure:

- Preparation: Add an excess amount of **4,5-Di-O-caffeoylquinic acid methyl ester** to a glass vial containing a known volume of the desired solvent. The excess solid is necessary to ensure that a saturated solution is formed.
- Equilibration: Tightly cap the vials and place them on an orbital shaker or with a magnetic stir bar in a temperature-controlled environment (e.g., 25°C or 37°C). Agitate the samples for a sufficient period (typically 24-72 hours) to allow the solution to reach equilibrium.
- Phase Separation: After the equilibration period, allow the vials to stand undisturbed to let the undissolved solid settle. To ensure complete separation of the solid from the solution, centrifuge the vials at a high speed.
- Filtration: Carefully withdraw a known volume of the supernatant using a syringe and filter it through a syringe filter to remove any remaining solid particles.
- Quantification: Analyze the concentration of the dissolved compound in the filtrate using a validated analytical method such as HPLC.
- Calculation: The solubility is expressed as the concentration of the compound in the saturated solution (e.g., in mg/mL or mol/L) at the specified temperature.

Biological Activity and Signaling Pathway

4,5-Di-O-caffeoylquinic acid methyl ester has been shown to exhibit protective effects against oxidative stress. One of the key mechanisms involved is the modulation of the Keap1/Nrf2 signaling pathway. Under normal conditions, the transcription factor Nrf2 is kept in the cytoplasm by Keap1, which facilitates its degradation. In the presence of oxidative stress, Keap1 is modified, allowing Nrf2 to translocate to the nucleus. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) and initiates the transcription of various antioxidant and cytoprotective genes. **4,5-Di-O-caffeoylquinic acid methyl ester** has been found to promote the activation of this pathway, thereby enhancing the cell's defense against oxidative damage.

[4]



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Caption: Keap1/Nrf2 signaling pathway activated by **4,5-Di-O-caffeoylquinic acid methyl ester**.

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